

Application Notes and Protocols for 3-(4-Methoxyphenoxy)propanoic Acid

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Compound of Interest

Compound Name: 3-(4-Methoxyphenoxy)propanoic acid

Cat. No.: B1296055

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(4-Methoxyphenoxy)propanoic acid, also known in the literature and commercially as Lactisole, is a research chemical primarily recognized for its activity as a sweet taste modulator. It functions by inhibiting the perception of sweetness from both natural sugars and artificial sweeteners in humans. This property makes it a valuable tool in sensory science, taste physiology research, and for potential applications in the food and beverage industry to modulate flavor profiles. Recent research has also begun to explore potential "off-target" effects, suggesting broader applications beyond taste modulation.

This document provides a summary of its chemical and physical properties, protocols for its synthesis, and detailed experimental protocols for its application in taste modulation research.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **3-(4-Methoxyphenoxy)propanoic acid**.

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₁₀ H ₁₂ O ₄ |
| Molecular Weight | 196.20 g/mol |
| CAS Number | 20811-60-3 |
| Appearance | White to off-white solid |
| Melting Point | 110.5 °C |
| Boiling Point | 321.7 °C at 760 mmHg |
| Density | 1.188 g/cm ³ |
| pKa | 4.14 ± 0.10 (Predicted) |
| Storage Temperature | Room Temperature, sealed in a dry environment |

Synthesis Protocols

Several methods for the synthesis of **3-(4-Methoxyphenoxy)propanoic acid** have been reported. Below are two common protocols.

Protocol: Synthesis from 3-(4-Methoxyphenoxy)propanenitrile

This protocol involves the hydrolysis of 3-(4-methoxyphenoxy)propanenitrile.

Materials:

- 3-(4-methoxyphenoxy)propanenitrile
- Concentrated hydrochloric acid
- Water
- Sodium carbonate
- Dichloromethane (DCM)

- Round-bottom flask with overhead stirrer
- Heating mantle
- Filtration apparatus
- Vacuum oven

Procedure:

- Under a nitrogen atmosphere, add 3-(4-methoxyphenoxy)propanenitrile to a round-bottom flask equipped with an overhead stirrer.
- Slowly add concentrated hydrochloric acid to the stirred solid.
- Gradually add water to the mixture.
- Heat the reaction mixture to 100 °C and maintain for approximately 3.5 hours. Monitor the reaction completion using High-Performance Liquid Chromatography (HPLC).
- Once the reaction is complete, cool the mixture to 10 °C using an ice bath.
- Filter the precipitated solid and dry to obtain the crude product.
- Dissolve the crude product in a 6 wt% aqueous sodium carbonate solution.
- Add dichloromethane to the vessel and stir thoroughly.
- Separate and discard the organic layer.
- Carefully adjust the pH of the aqueous layer to 4.0 with 6 M hydrochloric acid to precipitate the pure product.
- Filter the solid and dry it in a vacuum oven to yield **3-(4-methoxyphenoxy)propanoic acid** as a white solid.

Protocol: Synthesis from 4-Methoxyphenol and 3-Chloropropionic Acid

This method involves the reaction of 4-methoxyphenol with 3-chloropropionic acid.

Materials:

- 4-methoxyphenol
- 3-chloropropionic acid
- Hydrogen chloride in water

Procedure:

- Combine 4-methoxyphenol and 3-chloropropionic acid.
- Add a solution of hydrogen chloride in water.
- Heat the reaction mixture to 90 °C for 3 hours.
- Monitor the progress of the reaction by a suitable chromatographic method (e.g., TLC or HPLC).
- Upon completion, the product can be isolated and purified through standard work-up procedures such as extraction and recrystallization.

Application Notes and Experimental Protocols

The primary application of **3-(4-Methoxyphenoxy)propanoic acid** in research is as a selective inhibitor of the sweet taste receptor T1R3.^[1] This makes it a valuable tool for studying the mechanisms of sweet taste perception.

Application: In Vitro Sweet Taste Inhibition Assay

This protocol describes a cell-based assay to evaluate the inhibitory effect of **3-(4-Methoxyphenoxy)propanoic acid** on the sweet taste receptor.

Objective: To determine the dose-dependent inhibition of a known sweetener's activity on cells expressing the sweet taste receptor by **3-(4-Methoxyphenoxy)propanoic acid**.

Materials:

- HEK293 cells stably expressing the human sweet taste receptor (T1R2/T1R3)
- Cell culture medium (e.g., DMEM) and supplements
- A known sweetener (e.g., sucrose, aspartame)
- **3-(4-Methoxyphenoxy)propanoic acid**
- Calcium-sensitive fluorescent dye (e.g., Fura-2 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with HEPES)
- 96-well black, clear-bottom plates
- Fluorescence plate reader

Experimental Workflow:



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Workflow for in vitro sweet taste inhibition assay.

Procedure:

- Cell Culture and Plating:
 - Culture HEK293 cells expressing the T1R2/T1R3 receptor in appropriate media.
 - Seed the cells into 96-well black, clear-bottom plates at a suitable density and incubate for 24-48 hours to allow for cell attachment.
- Dye Loading:

- Prepare a loading solution of a calcium-sensitive fluorescent dye (e.g., Fura-2 AM) in assay buffer.
- Remove the culture medium from the wells and add the dye-loading solution.
- Incubate the plate at 37°C for a specified time (e.g., 60 minutes) to allow for dye uptake.
- Compound Application:
 - Wash the cells with assay buffer to remove excess dye.
 - Prepare serial dilutions of **3-(4-Methoxyphenoxy)propanoic acid** in the assay buffer.
 - Add the different concentrations of the inhibitor to the respective wells. Include a vehicle control.
- Sweetener Stimulation and Measurement:
 - Prepare a solution of the chosen sweetener at a concentration known to elicit a response (e.g., EC80).
 - Place the plate in a fluorescence plate reader and begin recording the baseline fluorescence.
 - Add the sweetener solution to the wells and continue to measure the fluorescence intensity over time to detect changes in intracellular calcium levels.
- Data Analysis:
 - Determine the peak fluorescence response for each well.
 - Normalize the responses to the control wells (sweetener alone).
 - Plot the normalized response against the concentration of **3-(4-Methoxyphenoxy)propanoic acid** and fit the data to a dose-response curve to calculate the IC50 value.

Application: In Vivo Taste Perception Study (Human Sensory Panel)

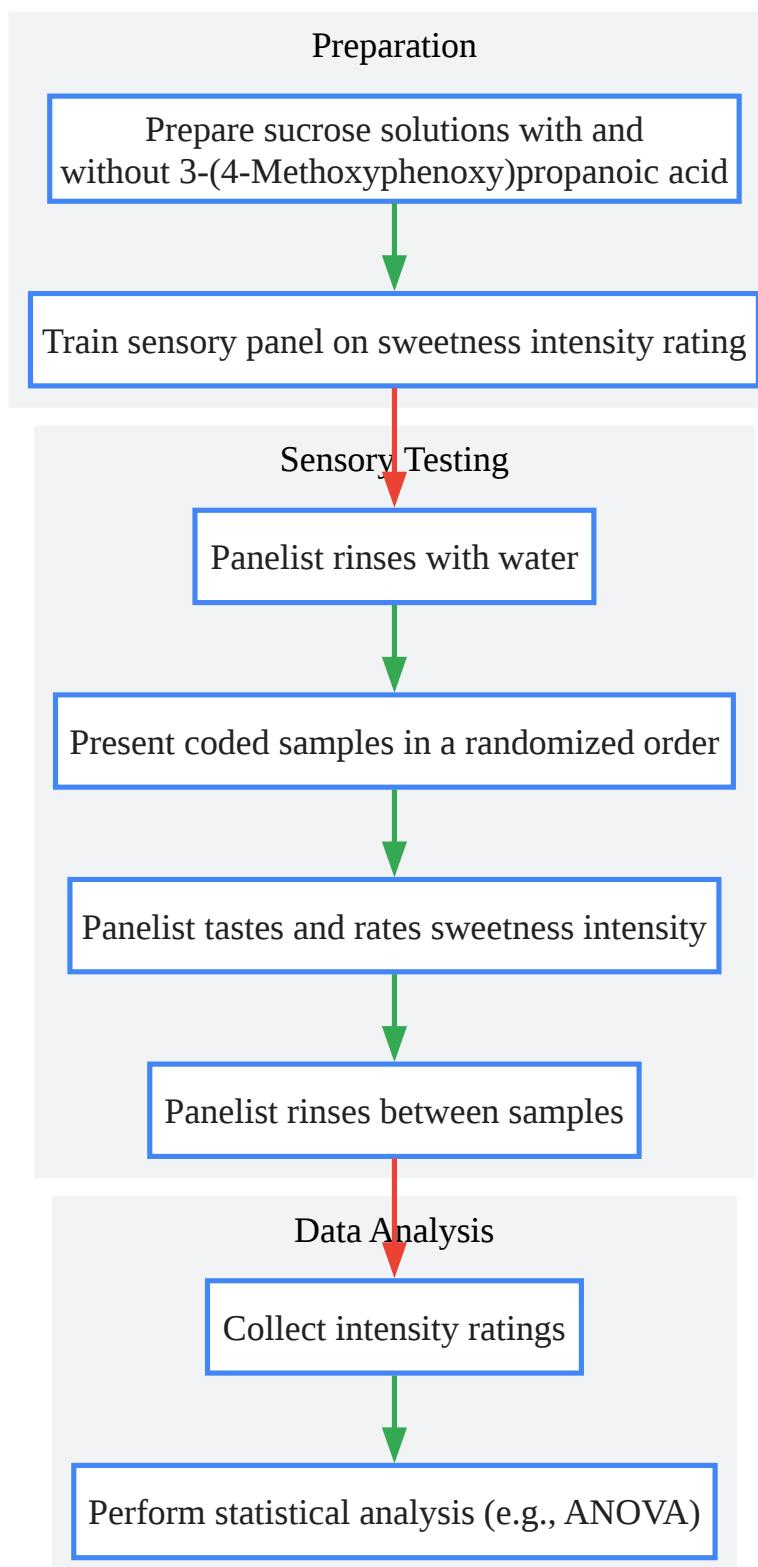
This protocol outlines a method to assess the effect of **3-(4-Methoxyphenoxy)propanoic acid** on the perceived sweetness of a substance in human subjects.

Objective: To quantify the reduction in perceived sweetness of a sucrose solution after the addition of **3-(4-Methoxyphenoxy)propanoic acid**.

Materials:

- Sucrose
- **3-(4-Methoxyphenoxy)propanoic acid** (food grade)
- Deionized water
- Trained sensory panel
- Visual Analog Scale (VAS) or similar rating scale for sweetness intensity
- Standardized rinsing water

Experimental Workflow:



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Workflow for human sensory panel taste perception study.

Procedure:

- **Solution Preparation:**
 - Prepare a stock solution of sucrose in deionized water (e.g., 10% w/v).
 - Prepare a stock solution of **3-(4-Methoxyphenoxy)propanoic acid**.
 - Create test solutions by adding different concentrations of **3-(4-Methoxyphenoxy)propanoic acid** (e.g., 50, 100, 150 ppm) to the sucrose solution. Include a control sample of the sucrose solution without the inhibitor.
- **Panelist Training:**
 - Train a panel of sensory assessors to reliably rate the intensity of sweetness using a standardized scale (e.g., a 10-point scale or a VAS).
- **Sensory Evaluation:**
 - Present the coded samples to the panelists in a randomized and balanced order to avoid bias.
 - Instruct panelists to rinse their mouths with water before the first sample and between each subsequent sample.
 - Panelists should taste each sample for a standardized amount of time and then rate its perceived sweetness intensity on the provided scale.
- **Data Analysis:**
 - Collect the sweetness intensity ratings from all panelists.
 - Analyze the data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine if there are significant differences in perceived sweetness between the control and the samples containing **3-(4-Methoxyphenoxy)propanoic acid**.

Potential Research Application: Modulation of Nitric Oxide Production

Recent studies suggest that **3-(4-Methoxyphenoxy)propanoic acid** (Lactisole) may have off-target effects, such as enhancing nitric oxide (NO) production in basal airway epithelial cells.^[1] This opens up new avenues for research into its potential physiological roles beyond taste modulation. Researchers could investigate this by treating relevant cell lines (e.g., human bronchial epithelial cells) with **3-(4-Methoxyphenoxy)propanoic acid** and measuring NO production using commercially available kits (e.g., Griess assay).

Safety and Handling

- Hazard Identification: May cause skin, eye, and respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat when handling. Use in a well-ventilated area or with a fume hood.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

Disclaimer: This document is intended for informational purposes for research professionals. All experiments should be conducted in accordance with institutional and national safety guidelines.

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References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]
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